

Personal protective equipment for handling N-3-Oxo-Dodecanoyl-L-Homoserine Lactone

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Compound of Interest

Compound Name: *N-3-Oxo-Dodecanoyl-L-Homoserine Lactone*

Cat. No.: B179876

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Essential Safety and Handling Guide for N-3-Oxo-Dodecanoyl-L-Homoserine Lactone

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **N-3-Oxo-Dodecanoyl-L-Homoserine Lactone**.

This document provides critical safety and logistical information for the proper management of **N-3-Oxo-Dodecanoyl-L-Homoserine Lactone** in a laboratory setting. Adherence to these guidelines is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

N-3-Oxo-Dodecanoyl-L-Homoserine Lactone is classified as Acute toxicity, oral 4, with the hazard statement H302: Harmful if swallowed.[1][2] While it is not classified as a hazardous waste, it should be handled with care to avoid ingestion, inhalation, and contact with skin and eyes.[3]

GHS Hazard Summary Table:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed[1][2]	

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **N-3-Oxo-Dodecanoyl-L-Homoserine Lactone** in its solid form or in solution.

Recommended Personal Protective Equipment:

Body Part	Protection	Specification
Eyes	Safety Glasses	ANSI Z87.1-compliant safety glasses with side shields.
Hands	Chemical-resistant gloves	Nitrile or Neoprene gloves are recommended. Ensure gloves are compatible with the solvent being used (see solvent compatibility table below).
Body	Laboratory Coat	Standard, fully-buttoned laboratory coat.
Respiratory	Not generally required	A NIOSH-approved respirator may be necessary for large quantities or when generating dust. Work in a well-ventilated area or a chemical fume hood.

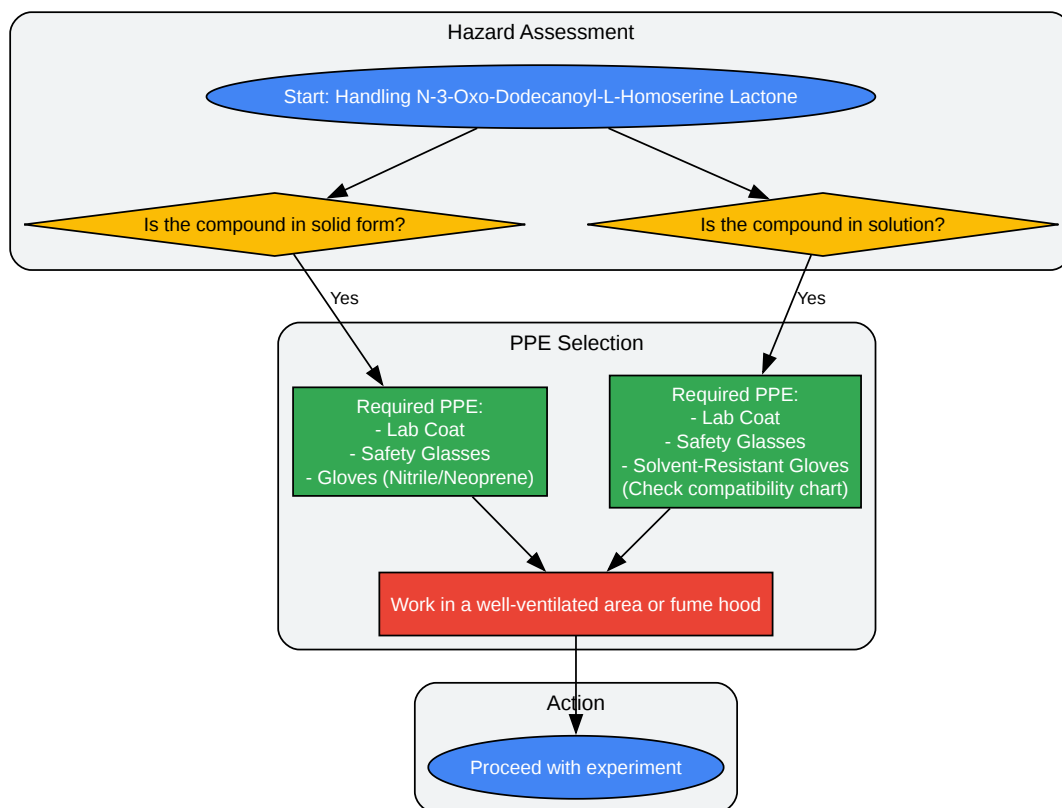
Glove Selection for Common Solvents:

As **N-3-Oxo-Dodecanoyl-L-Homoserine Lactone** is often dissolved in Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)[3], proper glove selection is critical.

Solvent	Recommended Glove Material
Dimethyl Sulfoxide (DMSO)	Nitrile, Neoprene
Dimethylformamide (DMF)	Nitrile, Neoprene

Note: Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times and performance data.

PPE Selection Workflow for N-3-Oxo-Dodecanoyl-L-Homoserine Lactone Handling



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PPE Selection Workflow Diagram

Handling and Storage Procedures

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling and before breaks.[1][3]
- Do not eat, drink, or smoke when using this product.[1]
- **N-3-Oxo-Dodecanoyl-L-Homoserine Lactone** is supplied as a crystalline solid.[3]
- Stock solutions can be prepared by dissolving the solid in an organic solvent such as DMSO or dimethylformamide, with a solubility of approximately 20 mg/ml.[3] The use of ethanol or other primary alcohols is not recommended as they can open the lactone ring.[3]

Storage:

- Store at -20°C for long-term stability.[4]
- The product is stable for at least 2 years when stored at -20°C.[4]
- Keep container tightly closed in a dry and well-ventilated place.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination. Although not classified as hazardous waste, it should not be disposed of in the regular trash or down the sanitary sewer without following institutional guidelines.

Disposal Protocol:

Waste Type	Disposal Method
Solid N-3-Oxo-Dodecanoyl-L-Homoserine Lactone	- Collect in a clearly labeled, sealed container. - Dispose of as chemical waste through your institution's Environmental Health and Safety (EHS) office. - Do not place in laboratory trash cans intended for custodial pickup.
Solutions of N-3-Oxo-Dodecanoyl-L-Homoserine Lactone	- Collect in a sealed, labeled container compatible with the solvent used. - Dispose of as chemical waste via your institution's EHS office. - Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	- Collect in a designated, lined container. - Dispose of as solid chemical waste through your institution's EHS office.
Empty Product Containers	- Rinse thoroughly with an appropriate solvent. - Collect the rinsate for disposal as chemical waste. - Deface the label and dispose of the empty container in the regular trash, if permitted by your institution.

General Disposal Guidance:

- Do not allow the product or large quantities of it to enter sewers or surface/ground water.^[1] The compound is classified as Water hazard class 1 (Self-assessment): slightly hazardous for water.^[1]
- Always consult with your institution's EHS office for specific disposal procedures, as regulations may vary.

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